

"addressing off-target effects of azetidine-based compounds"

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Compound of Interest

Compound Name: 3-(Tetrahydro-2-furanylmethoxy)azetidine

CAS No.: 1219948-71-6

Cat. No.: B1395389

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Technical Support Center: Azetidine Scaffold Optimization Current Status: Online | Agent: Dr. Aris Thorne, Senior Application Scientist

Welcome to the Azetidine Optimization Hub

Subject: Mitigating Off-Target Liabilities in Azetidine-Based Drug Discovery Ticket ID: AZ-T-9942 User Context: Medicinal Chemists & DMPK Scientists

Overview: You are likely employing azetidines as bioisosteres for gem-dimethyl groups or larger saturated heterocycles (like piperidines) to improve metabolic stability and lower lipophilicity (

).^[1] However, the high ring strain (~25.4 kcal/mol) and the basicity of the azetidine nitrogen introduce distinct off-target liabilities. This guide addresses the three most critical failure modes: hERG inhibition (cardiotoxicity), Reactive Metabolite Formation (Bioactivation), and Promiscuous Binding.

Module 1: Addressing hERG Inhibition & Cardiotoxicity

The Issue: Azetidines often possess a highly basic secondary or tertiary amine (

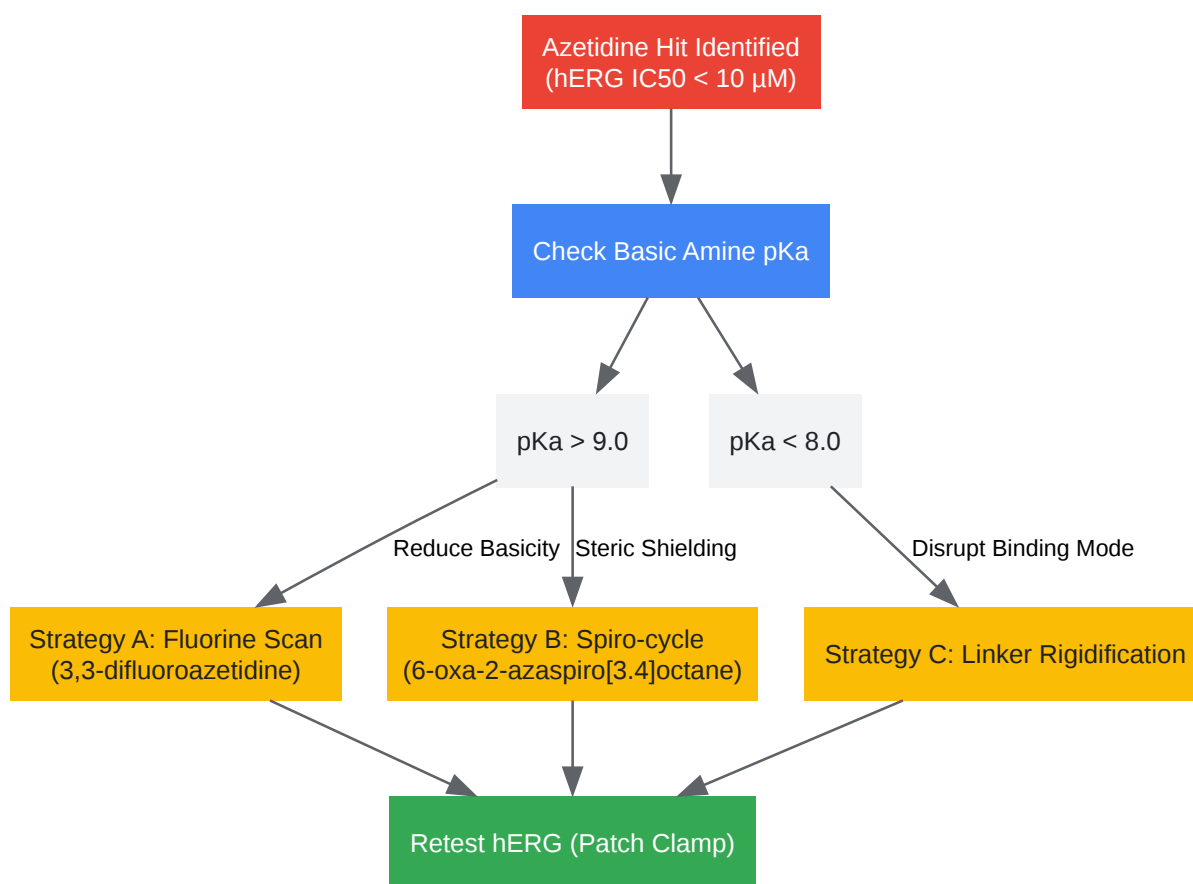
9.5–11.0). At physiological pH, these exist predominantly as cations. If your molecule also contains an aromatic moiety linked by a flexible spacer, you have inadvertently created a high-affinity pharmacophore for the hERG potassium channel, leading to QT prolongation risks.

Troubleshooting Protocol: The Basicity-Lipophilicity Tuning

- Step 1: The Fluorine Scan. Do not immediately discard the scaffold. Introduce fluorine atoms on the azetidine ring or adjacent carbons. The electron-withdrawing effect (inductive effect,) lowers the of the nitrogen, reducing the cationic fraction without destroying the H-bond accepting capability.
 - Target: Reduce to < 8.5.
- Step 2: Spirocyclic Rigidification. Replace the simple azetidine with a spiro-azetidine (e.g., 2-oxa-6-azaspiro[3.3]heptane). This alters the vector of the lone pair and increases steric bulk, often disrupting the specific -cation interaction required for hERG binding while maintaining the low benefit.

Experimental Workflow: hERG Risk Assessment

Diagram 1: hERG Mitigation Decision Tree This workflow illustrates the logical progression from identifying a hERG hit to structural remediation.



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Caption: Decision matrix for mitigating hERG liability in azetidine scaffolds based on pKa analysis.

Module 2: Reactive Metabolites (Ring Scission)

The Issue: Unlike piperidines, the azetidine ring is under significant strain.[1] CYP450-mediated oxidation at the

-carbon (adjacent to nitrogen) generates an unstable carbinolamine intermediate. This frequently collapses via ring scission, generating a reactive aldehyde or iminium species capable of covalent binding to cellular proteins (bioactivation).

Diagnostic: The Glutathione (GSH) Trapping Assay If you observe time-dependent inhibition (TDI) of CYPs or unexplained cellular toxicity, perform this assay immediately.

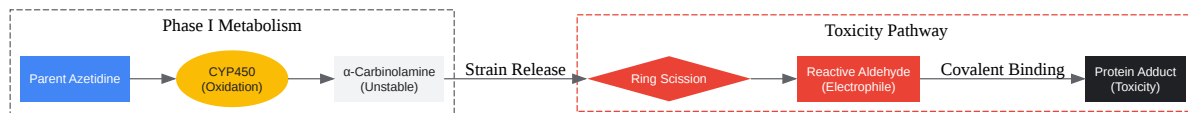
Protocol: Reactive Metabolite Trapping

- Incubation:
 - Test Compound: 10 μ M.
 - System: Human Liver Microsomes (HLM) (1 mg/mL) + NADPH regenerating system.
 - Trapping Agent: Glutathione (GSH) at 5 mM (soft nucleophile) AND Potassium Cyanide (KCN) at 1 mM (hard nucleophile for iminium ions).
 - Time: 60 minutes at 37°C.
- Detection (LC-MS/MS):
 - Monitor for Neutral Loss scans: 129 Da (pyroglutamic acid loss from GSH adducts).
 - Look for specific mass shifts:

indicates oxidation + ring opening + trapping.
- Data Interpretation:
 - Scenario A (Ring Intact):

Da shift (stable hydroxylated metabolite).
 - Scenario B (Ring Scission): Detection of an aldehyde-GSH adduct. This confirms the "Azetidine Switch" liability.

Diagram 2: Mechanism of Azetidine Bioactivation



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Caption: Metabolic pathway showing CYP-mediated oxidation leading to ring opening and reactive aldehyde formation.

Module 3: Comparative Data (SAR)

When replacing a piperidine with an azetidine, you trade lipophilicity for potential instability. The table below summarizes the trade-offs observed in a standard optimization campaign (e.g., DGAT2 or GPCR targets).

Parameter	Piperidine Analog	Azetidine Analog	Spiro-Azetidine (Optimized)
LogD (pH 7.4)	3.5 (High)	1.8 (Low)	2.1 (Optimal)
hERG IC50	> 30 µM	2.5 µM (Risk)	> 30 µM
Metabolic Clearance	Low	High (Ring Scission)	Low (Steric Block)
CNS Penetration	Moderate	High	Moderate-High
P-gp Efflux	High	Low	Low

FAQ: Frequently Encountered Issues

Q: My azetidine compound shows high clearance in HLM but no metabolites are visible in standard scans. Why? A: You are likely missing the polar ring-opened metabolites. Standard LC-MS gradients often wash out small, polar amines or aldehydes resulting from ring scission.

- Fix: Use a HILIC (Hydrophilic Interaction Liquid Chromatography) column or derivatize the sample with semicarbazide to trap the volatile/polar aldehydes formed after ring opening [1].

Q: Can I use Azetidine-2-carboxylic acid as a starting material? A: Proceed with extreme caution. This specific motif is a proline mimetic known to be misincorporated into proteins, causing "proteotoxicity" (misfolding) [2].^[2] If your final drug retains this specific amino-acid-like substructure, run a specific in vitro translation assay to ensure it does not act as a tRNA substrate.

Q: How do I block the

-oxidation without adding heavy groups? A: Deuteration is the most elegant fix. Deutering the -carbons (adjacent to the nitrogen) exploits the Kinetic Isotope Effect (KIE), slowing down the rate-limiting C-H bond abstraction by CYP enzymes, thereby preventing the initial step of ring scission [3].

References

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